

# cis-3-Methylcyclohexanol safety and handling precautions

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## Compound of Interest

Compound Name: *cis-3-Methylcyclohexanol*

Cat. No.: *B1605476*

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An In-depth Technical Guide to the Safety and Handling of **cis-3-Methylcyclohexanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **cis-3-Methylcyclohexanol**, intended for use by professionals in research and development. The following sections detail the compound's properties, associated hazards, and recommended safety protocols, including methodologies for key safety-related experiments.

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative safety and handling parameters for **cis-3-Methylcyclohexanol**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[1][2][3]
Molecular Weight	114.19 g/mol	[1][2]
Appearance	Colorless to pale yellow viscous liquid	[2][4]
Odor	Musty, rum-like, or fruity	[2]
Melting Point	-41 °C	[3]
Boiling Point	171 - 173 °C	[3]
Flash Point	70 °C	[3]
Autoignition Temperature	295 °C	[3][4]
Density	0.92 g/cm <sup>3</sup> at 20 °C	[3]
Vapor Pressure	1.7 hPa at 25 °C	[3]
Solubility	Practically insoluble in water; soluble in organic solvents like ethanol and ether.	[3]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Source(s)
LD50 (Lethal Dose, 50%)	1000 mg/kg	Mouse	Intramuscular	[5][6]
Acute Toxicity (Oral)	Harmful if swallowed	N/A	Oral	[7]
Acute Toxicity (Inhalation)	Harmful if inhaled	N/A	Inhalation	[7][8]

## Hazard Identification and Safety Precautions

Hazard Summary: **cis-3-Methylcyclohexanol** is a combustible liquid that is harmful if swallowed or inhaled.[7][8] It can cause skin and eye irritation.[8][9] High vapor concentrations may lead to irritation of the eyes and upper respiratory tract.[9] Prolonged or repeated skin contact may cause dermatitis.[9]

#### GHS Hazard Statements:

- H302: Harmful if swallowed[7]
- H315: Causes skin irritation[7]
- H332: Harmful if inhaled[7][8]

#### Precautionary Statements:

- Prevention: Avoid breathing mist, vapors, or spray.[7] Do not eat, drink, or smoke when using this product.[7] Wash hands and face thoroughly after handling.[7] Wear protective gloves.[7]
- Response:
  - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[7]
  - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[7][8]
  - If swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[7]
- Storage: Store in a cool, dark, and well-ventilated place.[7] Keep the container tightly closed.[7]
- Disposal: Dispose of contents/container in accordance with local regulations.

## Experimental Protocols

The following sections describe the general methodologies for determining key safety parameters of chemical substances like **cis-3-Methylcyclohexanol**, based on internationally recognized guidelines.

## Acute Oral Toxicity (LD50) Determination

The acute oral toxicity of a substance is typically determined using methods outlined in the OECD Guidelines for the Testing of Chemicals. The primary objective is to determine the dose of a substance that is lethal to 50% of the test animal population (LD50).

General Protocol (based on OECD Guidelines 401, 420, 423, 425):

- **Test Animals:** Healthy, young adult rodents (commonly rats or mice) are used. They are acclimated to the laboratory conditions before the study.
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature, humidity, and light cycles. They are provided with a standard diet and drinking water. Animals are typically fasted before dosing.
- **Dose Preparation:** The test substance is prepared at various concentrations, usually in an appropriate vehicle if it is a solid or needs to be diluted.
- **Administration:** The substance is administered orally in a single dose via gavage.
- **Observation Period:** Animals are observed for a period of 14 days for signs of toxicity and mortality. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded periodically.
- **Necropsy:** All animals that die during the observation period and all surviving animals at the end of the study are subjected to a gross necropsy.
- **Data Analysis:** The LD50 value is calculated using appropriate statistical methods based on the mortality data at different dose levels.

## Flash Point Determination

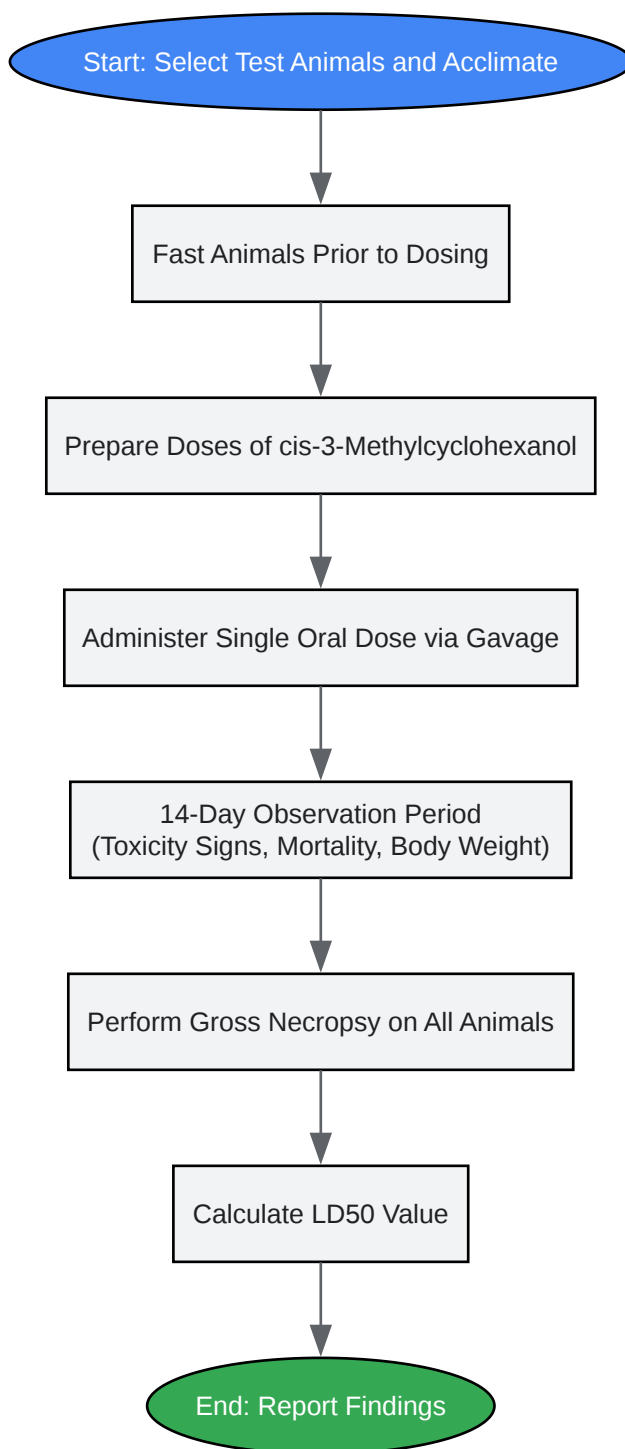
The flash point is a critical parameter for assessing the fire hazard of a liquid. It is the lowest temperature at which the vapors of the material will ignite when given an ignition source. Standardized methods from organizations like ASTM (American Society for Testing and Materials) and ISO (International Organization for Standardization) are used.

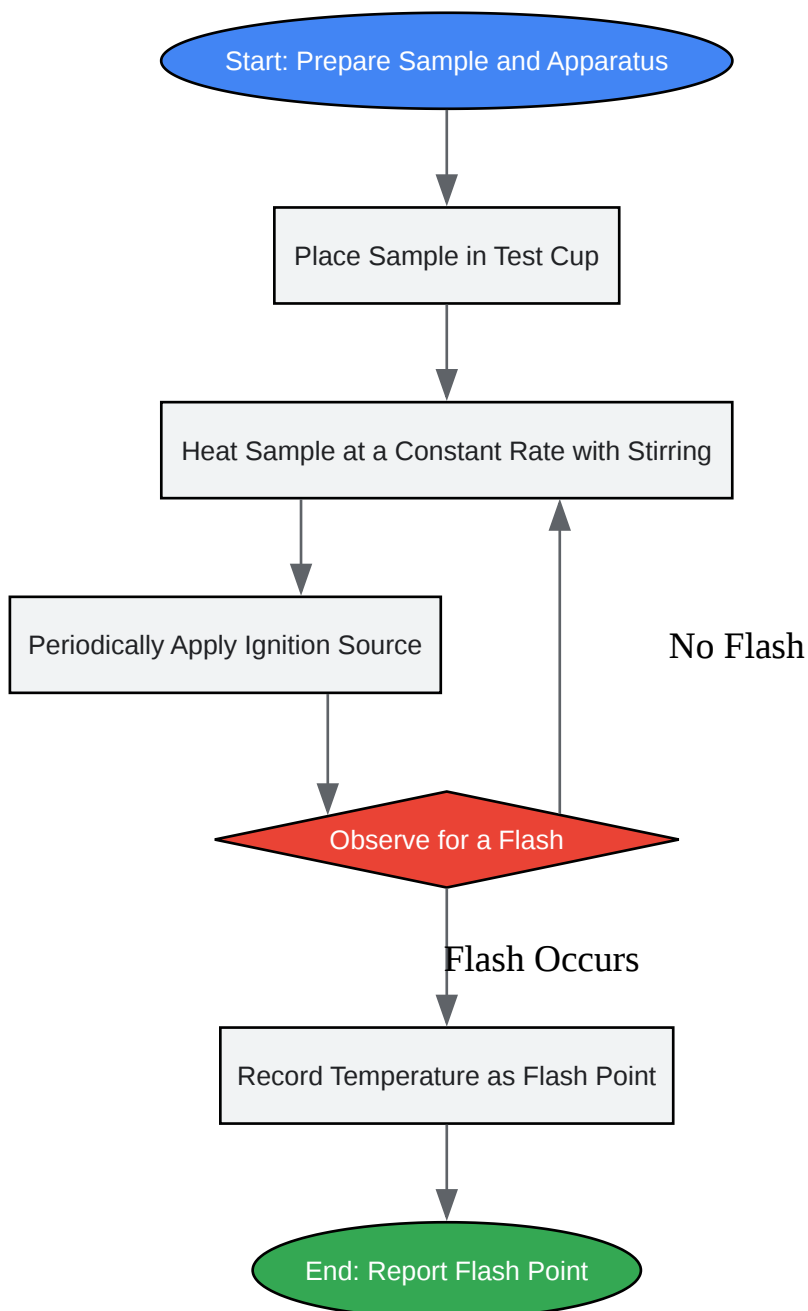
General Protocol (e.g., Pensky-Martens Closed-Cup Method - ASTM D93):

- **Apparatus:** A Pensky-Martens closed-cup tester is used, which consists of a test cup, a lid with a shutter mechanism, a stirring device, and a heat source.
- **Sample Preparation:** A specified volume of the liquid sample is placed into the test cup.
- **Heating:** The sample is heated at a slow, constant rate while being continuously stirred.
- **Ignition Source Application:** At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through the shutter opening in the lid.
- **Flash Point Determination:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.
- **Recording:** The temperature at which the flash occurs is recorded as the flash point.

## Visualizations

### Experimental Workflow for Acute Oral Toxicity Testing





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